

# Application Notes and Protocols for the Preparation of Sulfamides Using DABSO

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## Compound of Interest

Compound Name: Dabso

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This document provides detailed application notes and protocols for the synthesis of sulfamides utilizing 1,4-diazabicyclo[2.2.2]octane-bis(sulfur dioxide) (**DABSO**), a stable, solid surrogate for sulfur dioxide gas. The use of **DABSO** offers a safer and more convenient alternative to gaseous SO<sub>2</sub>, facilitating the synthesis of sulfamides in a laboratory setting.[1][2]

## Introduction

Sulfamides are a class of organosulfur compounds with the general structure R<sup>1</sup>R<sup>2</sup>NSO<sub>2</sub>NR<sup>3</sup>R<sup>4</sup>. They are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. **DABSO** has emerged as a key reagent for the efficient synthesis of sulfamides, providing a reliable source of sulfur dioxide in a user-friendly solid form.[1][2] This document outlines a primary method for the direct synthesis of diarylsulfamides from anilines.

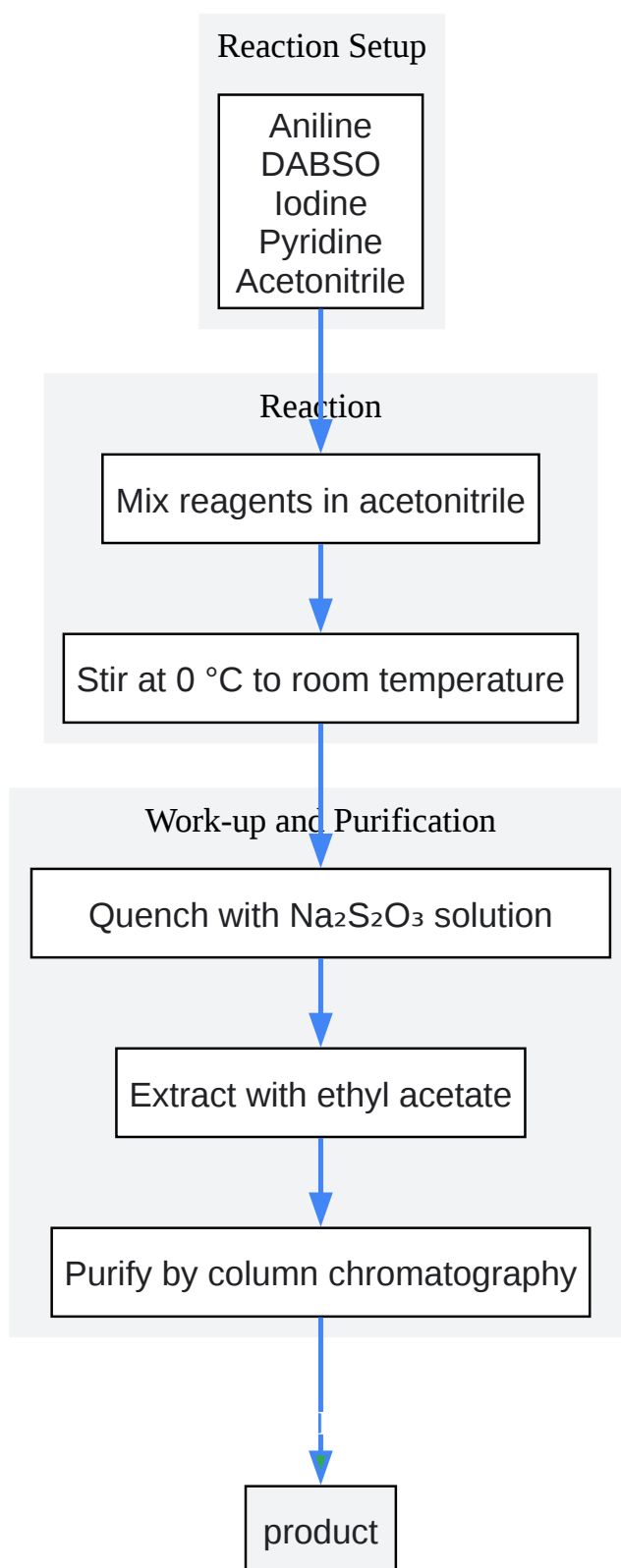
## Method 1: Direct Synthesis of Diaryl-Sulfamides from Anilines

This method outlines the direct conversion of anilines to N,N'-diaryl-sulfamides using **DABSO** in the presence of iodine. This one-pot reaction is an efficient way to synthesize symmetrically substituted sulfamides.[1]

## Reaction Principle

The reaction proceeds by treating anilines with sulfur dioxide (released from **DABSO**) and iodine. This method provides a straightforward route to diarylsulfamides, avoiding the use of gaseous SO<sub>2</sub>.<sup>[1]</sup>

## Experimental Workflow



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Caption: Experimental workflow for the direct synthesis of diaryl-sulfamides using **DABSO**.

## Detailed Experimental Protocol

### Materials:

- Aniline or substituted aniline
- **DABSO** (1,4-diazabicyclo[2.2.2]octane-bis(sulfur dioxide))
- Iodine (I<sub>2</sub>)
- Pyridine
- Anhydrous acetonitrile (MeCN)
- Saturated aqueous sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography

### Procedure:

- To a solution of the aniline (1.0 mmol) in anhydrous acetonitrile (5 mL) at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add pyridine (1.5 mmol).
- Add **DABSO** (2.0 mmol) to the solution, followed by the portion-wise addition of iodine (1.0 mmol).
- Allow the reaction mixture to warm to room temperature and stir for 15 hours.
- Upon completion of the reaction (monitored by TLC), quench the reaction by adding saturated aqueous Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution.
- Extract the aqueous layer with ethyl acetate (3 x 10 mL).

- Wash the combined organic layers with brine, dry over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N,N'-diaryl-sulfamide.[\[1\]](#)

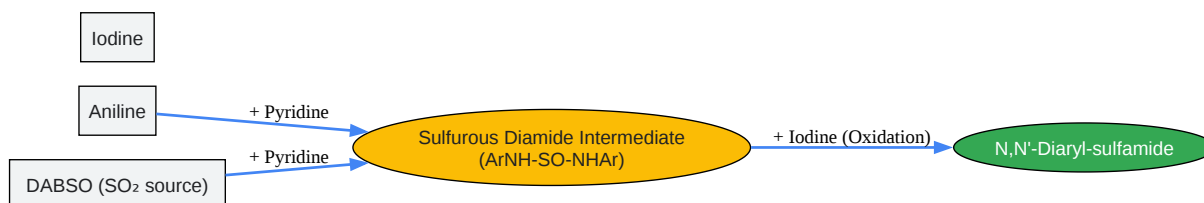
## Quantitative Data

The following table summarizes the yields for the synthesis of various N,N'-diaryl-sulfamides using the protocol described above.[\[1\]](#)

Entry	Aniline Derivative	Product	Yield (%)
1	Aniline	N,N'-Diphenylsulfamide	63
2	4-Methylaniline	N,N'-Di-p-tolylsulfamide	65
3	4-Methoxyaniline	N,N'-Bis(4-methoxyphenyl)sulfamide	61
4	4-Chloroaniline	N,N'-Bis(4-chlorophenyl)sulfamide	55
5	4-Bromoaniline	N,N'-Bis(4-bromophenyl)sulfamide	58
6	3-Methylaniline	N,N'-Di-m-tolylsulfamide	60

## Logical Relationship Diagram

The following diagram illustrates the key transformations in the direct synthesis of diaryl-sulfamides.



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## References

- 1. afinitica.com [afinitica.com]
- 2. DABCO-Bis(sulfur dioxide), DABSO, as a Convenient Source of Sulfur Dioxide for Organic Synthesis: Utility in Sulfonamide and Sulfamide Preparation [organic-chemistry.org]
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